

Application Notes and Protocols for 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid

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Compound of Interest

Compound Name: 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic Acid

Cat. No.: B130855

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety and handling protocols for **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**, a key intermediate in the synthesis of Roflumilast, a selective phosphodiesterase-4 (PDE4) inhibitor.[1] Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize exposure risks.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ F ₂ O ₄	[2][3][4]
Molecular Weight	258.22 g/mol	[2][3][4]
CAS Number	162401-62-9	[3][4]
Appearance	Solid	
Melting Point	118-120 °C	
Boiling Point	356.4 ± 37.0 °C (Predicted)	
Density	1.355 ± 0.06 g/cm ³ (Predicted)	
Solubility	DMSO (Slightly), Methanol (Slightly)	
Storage Temperature	2-8°C for long-term storage. Can be shipped at room temperature. Sealed in a dry, well-ventilated place.	[4]


Safety and Hazard Information

3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Data sourced from multiple suppliers and databases.[2][3]

Pictogram:

 alt text

Signal Word: Warning

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize risks associated with this compound.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder or preparing solutions.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn at all times when handling this compound.

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes and dust.
- Skin Protection:
 - Gloves: Wear two pairs of chemotherapy-grade nitrile gloves that meet the ASTM D6978 standard.
 - Gown: A disposable, polyethylene-coated polypropylene gown or other laminate material resistant to chemical permeation is required. Laboratory coats made of cloth are not suitable.
- Respiratory Protection:

- For handling small quantities in a well-ventilated fume hood, a fit-tested N95 or N100 NIOSH-approved respirator may be sufficient to protect against airborne particles.
- In situations with potential for generating significant dust or aerosols, or if working outside of a fume hood, a full face-piece chemical cartridge-type respirator or a powered air-purifying respirator (PAPR) is mandatory.
- Other Protective Gear: Disposable head, hair, and shoe covers should be worn to prevent contamination.

Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area.
- Avoid contact with skin and eyes.
- When weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust generation.
- For solution preparation, add the solid to the solvent slowly to prevent splashing.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- For long-term storage, keep refrigerated at 2-8°C.^[4]

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.^[3]^[5]

- In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[\[3\]](#)[\[5\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately consult a physician.[\[3\]](#)[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[3\]](#)[\[5\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Hazardous Combustion Products: Carbon oxides and hydrogen fluoride may be produced in a fire.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment as described in section 3.2. Evacuate personnel to a safe area. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel the spilled material. Place in a suitable, closed container for disposal. Avoid creating dust.[\[3\]](#)

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.

Materials:

- **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Appropriate glassware (e.g., volumetric flask, beaker)
- Magnetic stirrer and stir bar
- Personal Protective Equipment (as specified in section 3.2)

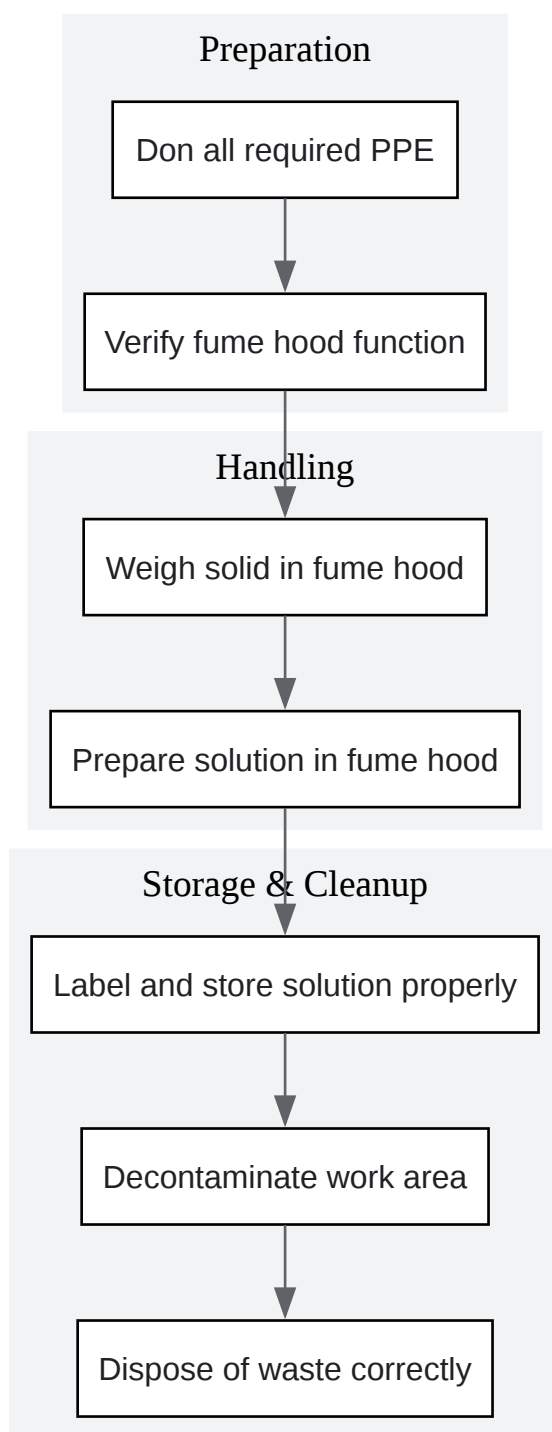
Procedure:

- Preparation: Don all required personal protective equipment before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Weighing:
 - Place a clean, dry weighing boat on the analytical balance within the fume hood and tare the balance.
 - Carefully weigh the desired amount of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** powder. Avoid generating dust.
- Dissolution:
 - Transfer the weighed solid to an appropriate volumetric flask.
 - Add a portion of the DMSO to the flask, approximately half of the final desired volume.
 - Cap the flask and gently swirl to dissolve the solid. A magnetic stirrer can be used to aid dissolution.
- Final Volume Adjustment:

- Once the solid is completely dissolved, add DMSO to the flask until the solution reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage:
 - Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the stock solution in a tightly sealed container at the recommended storage temperature (2-8°C for long-term).
- Decontamination:
 - Properly dispose of all contaminated disposable materials (e.g., weighing boat, gloves) in a designated hazardous waste container.
 - Clean all non-disposable equipment and the work area in the fume hood according to standard laboratory procedures for hazardous compounds.
 - Remove and dispose of PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly.

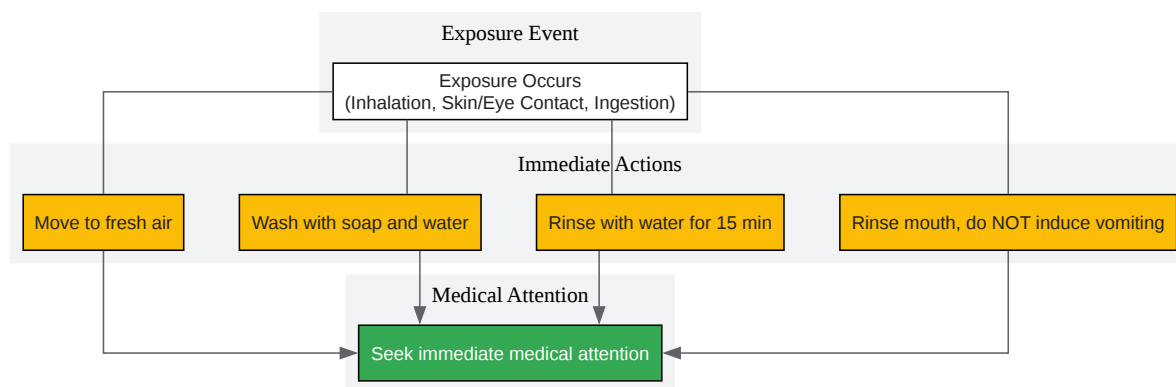
Visual Workflow Diagrams

The following diagrams illustrate the key workflows for safe handling and emergency response.



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Caption: Safe handling workflow for **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.



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Caption: Emergency response workflow for exposure incidents.

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